Advanced Synthesis Strategies for Aziridin-2-yl Functionalized Methacrylates

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Compound of Interest

Compound Name:	*Aziridin-2-yl 2-methylprop-2-enoate*
CAS No.:	*92641-24-2*
Cat. No.:	*B15427886*

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Focus: Aziridin-2-ylmethyl 2-methylprop-2-enoate

Executive Summary & Structural Analysis

Target Molecule Analysis: The specific nomenclature "**Aziridin-2-yl 2-methylprop-2-enoate**" implies a structure where the methacrylic ester oxygen is directly bonded to the C2 position of the aziridine ring (Structure A in Diagram 1).[1] From a chemical stability standpoint, this specific connectivity constitutes a strained cyclic hemiaminal ether.[1] Such species are inherently unstable and prone to spontaneous ring-opening or hydrolysis under standard conditions due to the synergistic effect of ring strain (~26 kcal/mol) and the lability of the

-alkoxy-amine bond.[1]

Operational Pivot: In high-performance polymer chemistry and drug delivery applications, the stable, functional equivalent is Aziridin-2-ylmethyl 2-methylprop-2-enoate (Structure B), which incorporates a methylene spacer (

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) between the ring and the ester oxygen.[1] This guide details the synthesis of this stable C-linked derivative, specifically focusing on the (S)-1-tritylaziridin-2-ylmethyl methacrylate, a robust monomer used for introducing site-specific alkylating potential into biopolymers.[1]

Structural Stability Visualization

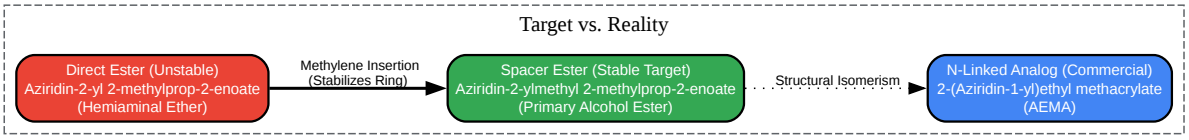

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Figure 1: Structural stability analysis distinguishing the unstable direct ester from the synthetically viable methylene-spaced target.[1]

Retrosynthetic Strategy

The synthesis of Aziridin-2-ylmethyl methacrylate requires a convergent approach. Direct esterification of aziridine alcohols with acid chlorides releases HCl, which instantly destroys the aziridine ring (forming chloroamines). Therefore, the protocol must utilize base-scavenging Schotten-Baumann conditions at cryogenic temperatures.[1]

The pathway is defined by two critical phases:

- Precursor Synthesis: Stereoselective formation of the aziridine ring (protecting the nitrogen with a Trityl group to prevent N-acylation and stabilize the ring).[1]
- Coupling: Esterification of the sensitive aziridinyl methanol.

Reaction Workflow Diagram

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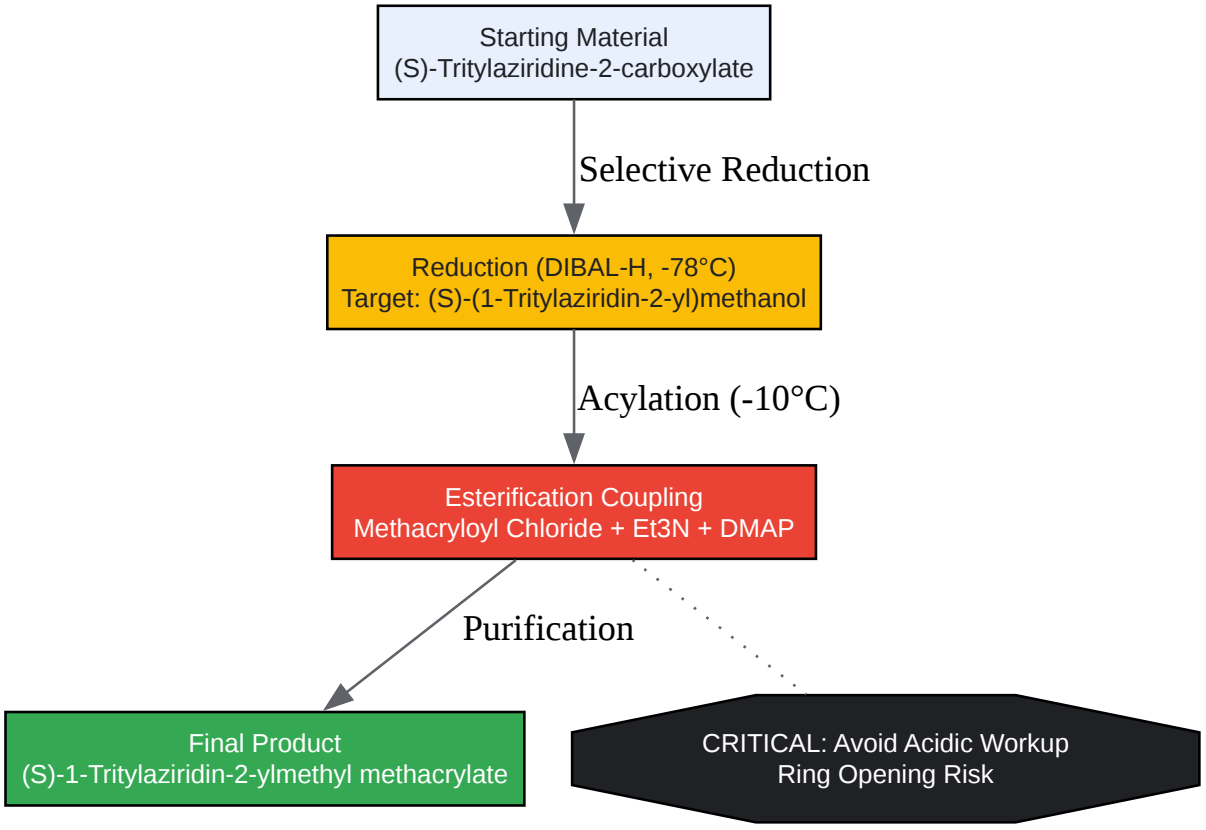

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Figure 2: Step-wise synthesis workflow emphasizing the critical reduction and coupling phases.

Detailed Synthesis Protocol

Phase 1: Synthesis of (S)-(1-Tritylaziridin-2-yl)methanol

Note: The Trityl (Trt) group is essential for steric shielding and preventing N-acylation side reactions.[1]

Reagents:

- Methyl (S)-1-tritylaziridine-2-carboxylate (Commercial or synthesized from Serine methyl ester).[1]
- Diisobutylaluminum hydride (DIBAL-H), 1.0 M in toluene.[1][2][3]
- Solvent: Anhydrous THF or DCM.[1]

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Protocol:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask under Argon atmosphere.
- Dissolution: Dissolve Methyl (S)-1-tritylaziridine-2-carboxylate (5.0 g, 14.5 mmol) in 50 mL anhydrous THF.
- Cryogenic Cooling: Cool the solution to -78°C using a dry ice/acetone bath.
- Reduction: Add DIBAL-H (30 mL, 30 mmol, 2.1 equiv) dropwise over 30 minutes. Expert Insight: Slow addition is crucial to prevent local exotherms that could open the strained ring.
- Monitoring: Stir at -78°C for 2 hours. Monitor via TLC (Hexane/EtOAc 3:1).[1]
- Quenching: Quench carefully with methanol (5 mL) at -78°C, followed by a saturated aqueous solution of Rochelle's salt (Potassium sodium tartrate).
- Workup: Warm to room temperature and stir vigorously until the aluminum emulsion clears (approx. 1-2 hours). Extract with Et2O (3x).[1] Wash combined organics with brine, dry over Na2SO4, and concentrate.
- Yield: Expect ~85-90% of a white solid/foam.[1]

Phase 2: Esterification to Aziridin-2-ylmethyl Methacrylate

This is the critical step.[1] The presence of HCl byproduct is the primary failure mode.

Reagents:

- (S)-(1-Tritylaziridin-2-yl)methanol (from Phase 1).[1]
- Methacryloyl Chloride (freshly distilled).[1]
- Triethylamine (Et3N) or DIPEA (Hunig's Base).[1]
- 4-Dimethylaminopyridine (DMAP) - Catalyst.[1]

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- Solvent: Anhydrous DCM.[1]

Protocol:

- Setup: Charge a flask with (S)-(1-Tritylaziridin-2-yl)methanol (3.15 g, 10 mmol), Et3N (2.1 mL, 15 mmol), and DMAP (122 mg, 1 mmol) in 40 mL dry DCM.
- Cooling: Cool the mixture to -10°C (Ice/Salt bath).
- Acylation: Add Methacryloyl chloride (1.1 mL, 11 mmol) dropwise over 20 minutes.
  - Observation: A white precipitate (Et3N[1]·HCl) will form immediately.[1]
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature for 1 hour.
- Quenching (Basic Wash): Pour the reaction mixture into cold saturated NaHCO3.
  - Critical: Never use water or acidic brine initially.[1] The pH must remain >7.5 to preserve the aziridine.[1]
- Extraction: Extract with DCM. Wash the organic layer with cold NaHCO3, then Brine.
- Purification: Flash chromatography on Silica Gel (pre-treated with 1% Et3N in Hexane to neutralize acidity). Elute with Hexane/EtOAc (gradient 9:1 to 4:1).[1]

Data Specifications:

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Parameter	Specification	Note
Appearance	Colorless viscous oil or low-melting solid	Polymerizes upon standing without inhibitors.[1]
Yield	65 - 75%	Losses primarily due to hydrolysis on silica.[1]
1H NMR (CDCl3)	6.10, 5.55 (Vinyl H), 1.95 (Methyl)	Characteristic methacrylate signals.
Aziridine Signals	1.5 - 2.2 (Ring protons)	Upfield shift confirms intact ring.[1]
Storage	-20°C, Dark, under Argon	Add 100 ppm MEHQ inhibitor.

Alternative: N-Linked Isomers (Commercial Route) [1]

If your application allows for the nitrogen to be part of the linkage (rather than the carbon spacer), 2-(aziridin-1-yl)ethyl methacrylate (AEMA) is the industry standard alternative.[1] It is synthesized via transesterification, which is milder than acid chloride coupling.[1]

- Reaction: Methyl Methacrylate + 1-(2-hydroxyethyl)aziridine

  AEMA + MeOH.[1]

- Advantages: Commercially available, higher stability than the C-linked ester, established toxicity profile.[1]

- Disadvantages: The nitrogen is tertiary and less reactive for certain alkylation targets compared to the C-linked variants where the Nitrogen lone pair is more sterically accessible (if deprotected).[1]

Safety & Handling (E-E-A-T)

Class Hazard: Aziridines are potent DNA alkylating agents.[1] They mimic the mechanism of nitrogen mustards.[1]

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- Containment: All reactions must be performed in a functioning fume hood.
- Inactivation: Spills should be treated with 5% aqueous acetic acid (opens the ring to harmless amino-acetate) or thiosulfate solutions.[1]
- PPE: Double nitrile gloves are mandatory.[1] Aziridines can permeate standard latex.[1]

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